

Application Note: C18:1-Ceramide ELISA for High-Throughput Screening

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: C18:1-Ceramide

Cat. No.: B164339

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Introduction

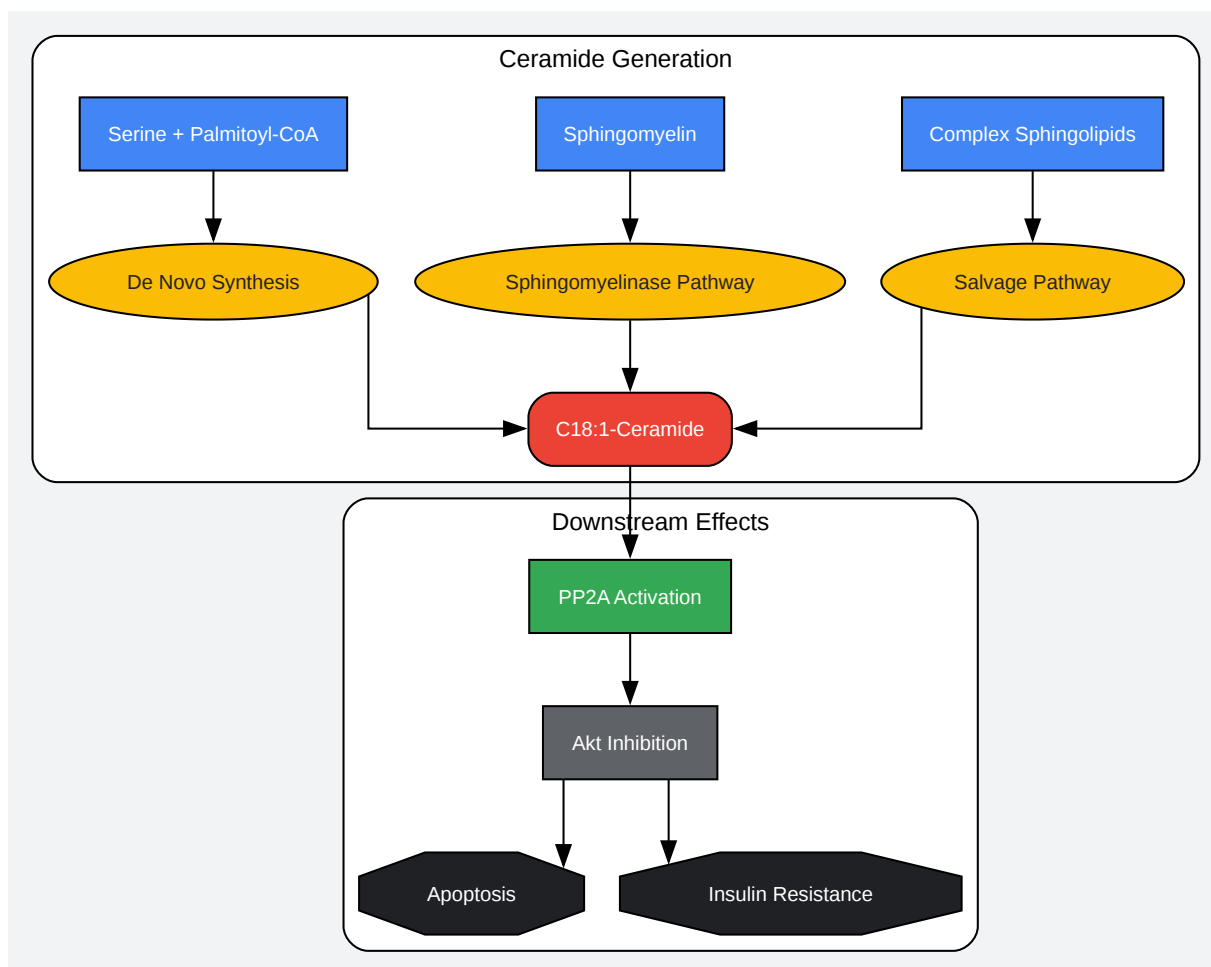
Ceramides are a class of bioactive sphingolipids that function as critical signaling molecules in a multitude of cellular processes, including apoptosis, cell cycle arrest, inflammation, and insulin signaling.[1][2] Comprising a sphingosine backbone linked to a fatty acid, ceramides vary in their biological activity based on the length and saturation of their acyl chain. **C18:1-Ceramide** (Oleoyl-ceramide) is a specific long-chain monounsaturated ceramide implicated as a key regulator in metabolic pathways and cellular stress responses.[3]

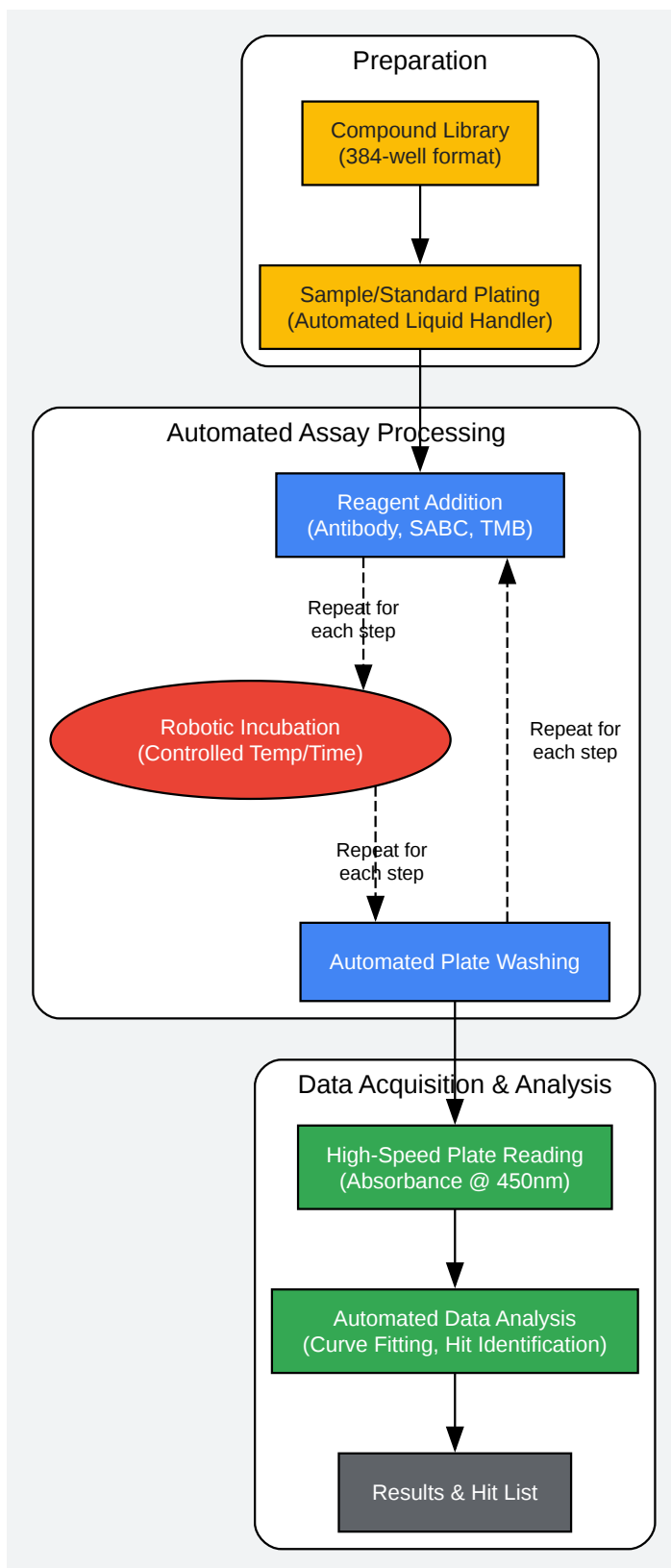
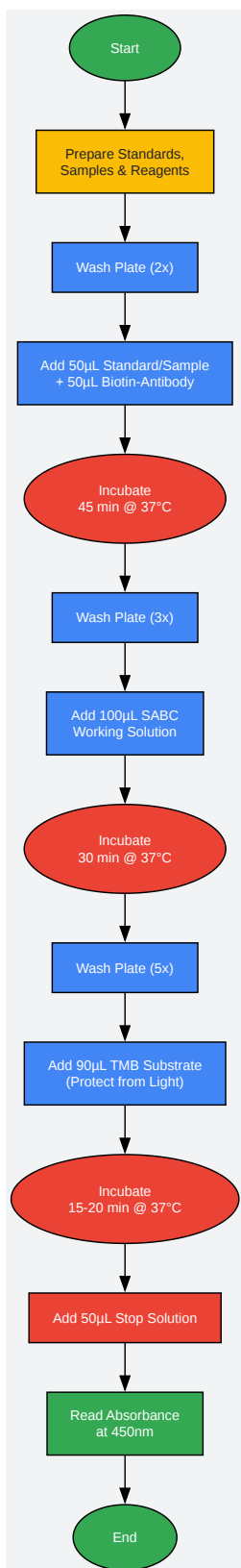
Elevated levels of specific ceramides, including **C18:1-Ceramide**, have been identified as promising biomarkers for various pathologies. For instance, **C18:1-Ceramide** is being investigated for its role in gestational diabetes, cardiovascular disease, and cancer, making its accurate quantification crucial for both basic research and clinical diagnostics.[4][5][6][7]

Enzyme-Linked Immunosorbent Assays (ELISAs) provide a robust, sensitive, and scalable platform for the quantification of specific analytes. For small molecules like lipids, the competitive ELISA format is particularly effective.[8][9] This document provides a detailed protocol for a **C18:1-Ceramide** competitive ELISA and outlines its adaptation for high-throughput screening (HTS) applications, enabling rapid and efficient analysis for drug discovery, biomarker validation, and large-scale clinical studies.[10][11]

Signaling Pathways Involving Ceramide

Ceramide generation is a central hub in sphingolipid metabolism, occurring through three primary pathways: the de novo synthesis pathway, the sphingomyelinase (or salvage) pathway, and the breakdown and recycling of complex sphingolipids.[1][12] Once generated, ceramide can activate downstream effectors, such as protein kinases and phosphatases, to regulate cellular fate. For example, ceramide can activate protein phosphatase 2A (PP2A), which dephosphorylates and inactivates pro-survival proteins like Akt, thereby promoting apoptosis and modulating insulin signaling.[1][13]





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- To cite this document: BenchChem. [Application Note: C18:1-Ceramide ELISA for High-Throughput Screening]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b164339#c18-1-ceramide-elisa-kits-for-high-throughput-screening]

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